2-Amino-4-ethoxybenzamide experimental protocol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *2-Amino-4-ethoxybenzamide*

Cat. No.: *B13300301*

Get Quote

Application Note & Protocol: Synthesis and Characterization of **2-Amino-4-ethoxybenzamide**

Abstract & Significance

2-Amino-4-ethoxybenzamide (CAS: 35739-46-9) is a critical pharmacophore scaffold in medicinal chemistry, particularly in the development of histone deacetylase (HDAC) inhibitors and PARP inhibitors. The ortho-amino benzamide motif serves as a bidentate zinc-binding group (ZBG) in Class I HDAC inhibitors, playing a pivotal role in epigenetic modulation.

This guide provides a definitive experimental protocol for the synthesis of **2-Amino-4-ethoxybenzamide**. Unlike generic preparations, this protocol contrasts two distinct methodologies: a Scalable Sulfide Reduction/Hydrolysis (ideal for bulk intermediate production) and a Catalytic Hydrogenation (ideal for high-purity laboratory scale). The guide includes detailed safety parameters, mechanistic insights, and analytical validation standards.

Chemical Identity & Properties

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	2-Amino-4-ethoxybenzamide
CAS Number	35739-46-9
Molecular Formula	$C_9H_{12}N_2O_2$
Molecular Weight	180.20 g/mol
Appearance	White to off-white crystalline powder
Melting Point	160.0 – 160.5 °C [1]
Solubility	Soluble in Ethanol, DMSO, DMF; Sparingly soluble in cold water

Experimental Protocols

Method A: One-Pot Sulfide Reduction & Hydrolysis (Industrial/Bulk Route)

Best for: Large-scale preparation where cost-efficiency is paramount. This method utilizes the dual nature of Sodium Sulfide to simultaneously reduce the nitro group and hydrolyze the nitrile.

Reagents:

- 2-Nitro-4-ethoxybenzonitrile (Starting Material)[1]
- Sodium Sulfide Nonahydrate ($Na_2S·9H_2O$)
- Deionized Water
- Ethanol (for recrystallization)

Workflow:

- Preparation: Dissolve Sodium Sulfide (100 parts, 25% aqueous solution) in a round-bottom flask equipped with a mechanical stirrer and reflux condenser.

© 2026 BenchChem. All rights reserved.

- Heating: Heat the solution to 85°C.
- Addition: Slowly add 2-Nitro-4-ethoxybenzonitrile (5 parts) to the hot sulfide solution.
  - Expert Insight: The reaction is exothermic. Control addition rate to maintain temperature between 85–95°C. Rapid addition may cause "runaway" exotherms and over-hydrolysis to the benzoic acid.
- Reaction: Stir at 90°C for 60–90 minutes. Monitor by TLC (Ethyl Acetate:Hexane 1:1) for the disappearance of the nitrile.
- Crystallization: Cool the mixture slowly to 4°C. The product will precipitate as off-white plates.
- Filtration: Filter the crude solid and wash with cold water to remove residual sulfide salts.
- Purification: Recrystallize from hot water or aqueous ethanol to yield colorless plates.

Yield: 75–85% Purity: >98% (HPLC)

Method B: Catalytic Hydrogenation (Laboratory/High-Purity Route)

Best for: Medicinal chemistry applications requiring trace-metal-free products. This route avoids sulfur contaminants.

Reagents:

- 4-Ethoxy-2-nitrobenzamide (Precursor)
- Palladium on Carbon (Pd/C, 10% w/w)
- Methanol or Ethanol (Anhydrous)
- Hydrogen Gas (Balloon or Parr Shaker)

Workflow:

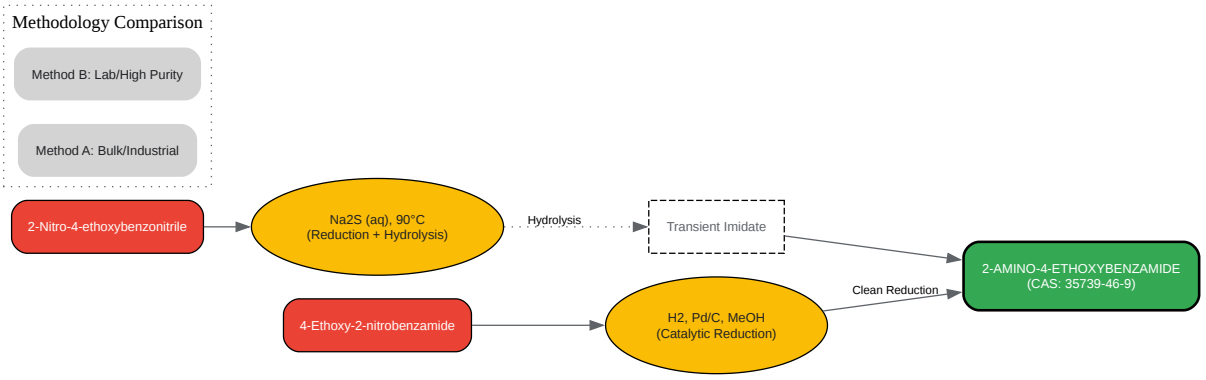
© 2026 BenchChem. All rights reserved.

- Dissolution: In a hydrogenation vessel, dissolve 4-ethoxy-2-nitrobenzamide (1.0 eq) in Methanol (0.1 M concentration).
- Catalyst Addition: Carefully add 10% Pd/C (10 wt% loading relative to substrate) under an inert nitrogen atmosphere.
  - Safety Note: Dry Pd/C is pyrophoric. Always wet the catalyst with a small amount of solvent (toluene or water) before adding to the flammable alcohol solvent.
- Hydrogenation: Purge the vessel with Nitrogen (3x), then Hydrogen (3x). Stir vigorously under H_2 atmosphere (1 atm balloon is sufficient; 30 psi Parr shaker is faster) at Room Temperature for 4–6 hours.
- Filtration: Filter the reaction mixture through a Celite® 545 pad to remove the catalyst. Wash the pad with methanol.
- Concentration: Concentrate the filtrate in vacuo to obtain the solid amine.
- Purification: If the precursor was pure, the product often requires no further purification. If necessary, triturated with diethyl ether.

Yield: 90–95% Purity: >99%

Visualized Reaction Schemes

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Dual synthetic pathways for **2-Amino-4-ethoxybenzamide** showing the industrial sulfide route (Method A) and the laboratory hydrogenation route (Method B).

Analytical Validation

To ensure scientific integrity, the product must meet the following criteria:

- ^{1}H NMR (DMSO-d_6, 400 MHz):
  - δ 7.55 (d, J=8.8 Hz, 1H, H-6)
  - δ 7.10 (br s, 1H, NH of amide)
  - δ 6.90 (br s, 1H, NH of amide)
  - δ 6.50 (s, 2H, NH_2 - aniline)
  - δ 6.15 (d, J=2.2 Hz, 1H, H-3)

© 2026 BenchChem. All rights reserved.

- δ 6.05 (dd, J=8.8, 2.2 Hz, 1H, H-5)
- δ 3.98 (q, J=7.0 Hz, 2H, O-CH_2)
- δ 1.30 (t, J=7.0 Hz, 3H, CH_3)
- Note: The C3 proton is significantly shielded due to the ortho-amino and ortho-ethoxy electron-donating effects.

- Mass Spectrometry (ESI+):
  - Calculated $[M+H]^+$: 181.21
  - Observed $[M+H]^+$: 181.2

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Method A)	Over-hydrolysis to Benzoic Acid	Lower reaction temperature to 85°C; reduce reaction time. Ensure pH does not become too basic.
Sulfide Smell (Method A)	Residual H_2S or Sulfide salts	Wash crude solid thoroughly with cold water. Treat waste streams with bleach (NaOCl) to oxidize sulfides before disposal.
Incomplete Reduction (Method B)	Catalyst Poisoning	Ensure sulfur-free precursors. Increase H_2 pressure to 50 psi or add fresh catalyst.
Product Discoloration	Oxidation of Aniline	Recrystallize immediately. Store under inert atmosphere (Argon/Nitrogen) in amber vials.

© 2026 BenchChem. All rights reserved.

References

- US Patent 2044016A.Amino-alkoxy-benzamides and process of preparing the same. (1936). United States Patent Office.
- Sigma-Aldrich.**2-Amino-4-ethoxybenzamide** Product Page. Catalog No. 35739-46-9.[2][3][4][5][6]
- BLD Pharm.**2-Amino-4-ethoxybenzamide** Technical Data.
- PubChem.**2-Amino-4-ethoxybenzamide** Compound Summary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. US2044016A - Amino-alkoxy-benzamides and process of preparing the same - Google Patents [patents.google.com]
- 2. 82049-00-1|2-Amino-4-hydroxybenzamide|BLD Pharm [bldpharm.com]
- 3. 1882-71-9|2-Amino-5-methoxybenzamide|BLD Pharm [bldpharm.com]
- 4. 35739-46-9|2-Amino-4-ethoxybenzamide|BLD Pharm [bldpharm.com]
- 5. Search Results - AK Scientific [aksci.com]
- 6. arctomsci.com [arctomsci.com]

- To cite this document: BenchChem. [2-Amino-4-ethoxybenzamide experimental protocol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13300301/docs#2-amino-4-ethoxybenzamide-experimental-protocol]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.